

Phthalaldehyde vs. Fluorescamine: A Comparative Guide to Primary Amine Detection Sensitivity

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Compound of Interest		
Compound Name:	Phthalaldehyde	
Cat. No.:	B127526	Get Quote

For researchers, scientists, and drug development professionals, the accurate and sensitive detection of primary amines is a critical aspect of various analytical workflows, from protein quantification to amino acid analysis. Two of the most widely used derivatizing agents for this purpose are **phthalaldehyde** (OPA) and fluorescamine. This guide provides an objective comparison of their performance, supported by experimental data, to aid in the selection of the optimal reagent for your specific application.

At a Glance: Key Performance Indicators



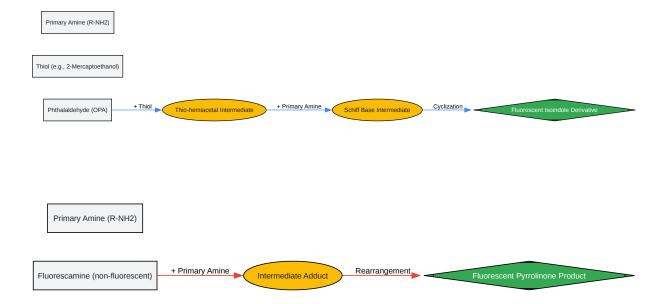
Feature	Phthalaldehyde (OPA)	Fluorescamine
Sensitivity	High (picomole range)	High (picomole range)
Relative Sensitivity	5 to 10 times more sensitive than fluorescamine[1][2]	-
Limit of Detection (LOD)	Picomole quantities[1][2]	Down to 10 ng of protein[3]
Linearity Range (BSA)	1.5 - 12 pmol	8 - 500 μg/mL
Excitation Wavelength	330-390 nm (max. 340 nm)	~390 nm
Emission Wavelength	436-475 nm (max. 455 nm)	~475 nm
Reaction pH	Alkaline (typically pH 9-11.5)	Alkaline (typically pH 8-9)
Reaction Time	Rapid (seconds to minutes)	Almost instantaneous
Reagent Stability	Aqueous solution is stable for several days at room temperature	Stable for about one week in acetone at room temperature
Aqueous Stability	Soluble and stable in aqueous buffers	Rapidly hydrolyzes in water
Cost	Considerably less expensive than fluorescamine	More expensive than OPA

Reaction Mechanisms: A Tale of Two Fluorophores

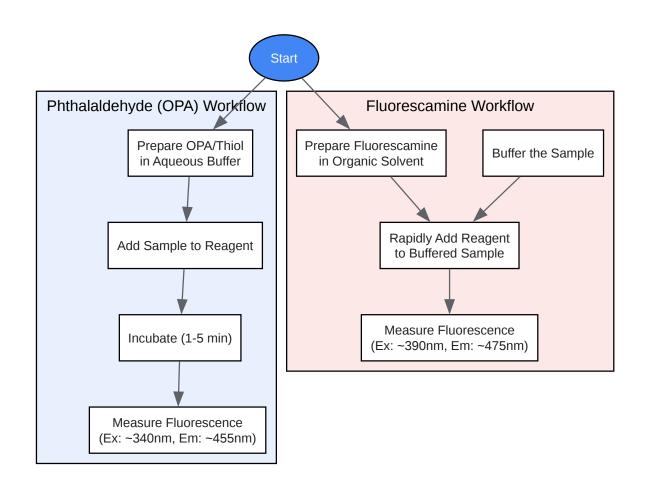
The derivatization of primary amines by both OPA and fluorescamine results in the formation of highly fluorescent products, a transformation that is key to their detection sensitivity. However, the underlying chemical reactions differ significantly.

Phthalaldehyde (OPA), in the presence of a thiol such as 2-mercaptoethanol, reacts with a primary amine to form a fluorescent isoindole derivative. This reaction is highly specific for primary amines.









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